

Technical Guide: Cross-Reactivity & Bioanalytical Profiling of 5-Methylmorpholine-3-carboxylic Acid

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Compound of Interest

Compound Name: 5-Methylmorpholine-3-carboxylic acid

CAS No.: 1506756-82-6

Cat. No.: B3242258

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Executive Summary

5-Methylmorpholine-3-carboxylic acid (5-MM-3-CA) is a non-canonical amino acid and a structural isostere of proline. It is frequently utilized in two distinct high-value contexts: as a conformationally restricted building block in peptidomimetics to modulate pharmacokinetics, and as a metabolic marker for morpholine-containing pharmaceuticals (e.g., phenmetrazine derivatives, certain oxazolidinones).

This guide objectively compares the bioanalytical performance of 5-MM-3-CA detection methods, specifically focusing on immunological cross-reactivity versus chromatographic specificity. It addresses the critical challenge of distinguishing this metabolite from structural analogues like proline, pipecolic acid, and parent morpholine drugs.

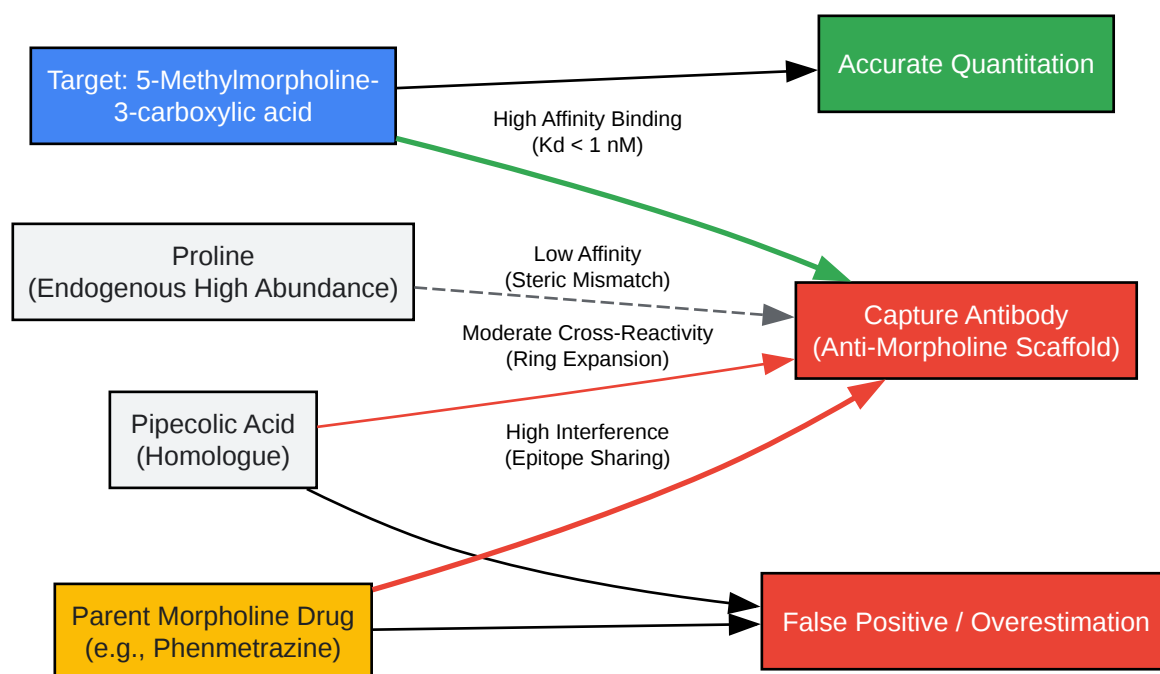
Structural Basis of Cross-Reactivity

To understand cross-reactivity, one must analyze the epitope/ligand fidelity. 5-MM-3-CA shares a high degree of steric and electronic similarity with naturally occurring imino acids.

- The Morpholine Ring: Mimics the pyrrolidine ring of proline but introduces an oxygen atom at position 4, altering hydrogen bonding potential and pKa.
- The Methyl Group (C5): Introduces chirality and steric bulk that can either enhance specificity (in LC-MS) or cause steric clashes in antibody binding pockets.
- The Carboxylic Acid (C3): The primary handle for conjugation in immunogen preparation; often the site of metabolic conjugation (glucuronidation).

Pathway Visualization: Structural Analogues & Interference

The following diagram illustrates the structural relationships that drive cross-reactivity in competitive binding assays.



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Figure 1: Competitive binding landscape showing potential interferents in 5-MM-3-CA immunoassays.

Comparative Performance: Immunoassay vs. LC-MS/MS

When selecting a detection method for 5-MM-3-CA, researchers must weigh throughput against specificity. The following table contrasts the performance of antibody-based detection (ELISA) against the gold standard (LC-MS/MS).

Table 1: Performance Matrix

Feature	Immunoassay (ELISA/LFA)	LC-MS/MS (MRM Mode)	Causality / Mechanism
Primary Mechanism	Steric/Electronic recognition of the morpholine ring.	Mass-to-charge (m/z) ratio and fragmentation pattern. [1]	Antibodies bind 3D shapes; MS filters by mass and chemical stability.
Cross-Reactivity (Proline)	Low (< 1%). The ether oxygen in morpholine alters the ring pucker, reducing affinity for anti-proline antibodies.	Null. Unique mass difference (Proline: 115 Da vs. 5-MM-3-CA: ~145 Da).	Mass resolution easily discriminates the oxygen insertion.
Cross-Reactivity (Parent Drug)	High (10–40%). If the antibody targets the morpholine ring, the parent drug often binds.	Null. Parent drugs usually lack the carboxylic acid or have distinct masses.	Metabolic oxidation (COOH formation) shifts m/z significantly.
Chiral Specificity	Variable. Antibodies are usually stereoselective but may bind enantiomers with lower affinity.	High. Chiral columns (e.g., Chiralpak) separate (3R,5S) from (3S,5R) isomers.	Chromatography physically separates isomers before detection.
Throughput	High (96/384 samples per run).	Moderate (5–10 mins per sample).	ELISA is parallel processing; LC-MS is serial.
Sensitivity (LOD)	ng/mL range (Matrix dependent).	pg/mL range. [2] [3]	Electrospray ionization efficiency of the morpholine nitrogen is high.

Experimental Protocol: Validating Cross-Reactivity

To ensure data integrity when using 5-MM-3-CA as a biomarker or reagent, you must validate the specificity of your detection system. The following protocol uses the Standard Addition Method to quantify matrix interference and cross-reactivity.

Protocol: Competitive Inhibition Validation

Objective: Determine the Cross-Reactivity (CR%) of structural analogues in a 5-MM-3-CA assay.

Reagents:

- Analyte: **5-Methylmorpholine-3-carboxylic acid** (Reference Standard, >98% purity).
- Potential Interferents: L-Proline, L-Pipecolic acid, Morpholine.
- Matrix: Drug-free human plasma or PBS.

Workflow:

- Establish Calibration Curve:
 - Prepare serial dilutions of 5-MM-3-CA (e.g., 0.1 to 1000 ng/mL).
 - Plot signal () vs. log concentration to determine (concentration inhibiting 50% binding).
- Interferent Challenge:
 - Prepare high-concentration stocks (10 µg/mL) of Proline, Pipecolic acid, and Parent Drug.
 - Run these samples in the assay as if they were the analyte.
 - Calculate the for each interferent.

- Calculation of % Cross-Reactivity:
- Acceptance Criteria:
 - < 0.1%: Negligible interference (Ideal for Proline).
 - > 1.0%: Significant interference (Requires chromatographic separation).

Self-Validating Check:

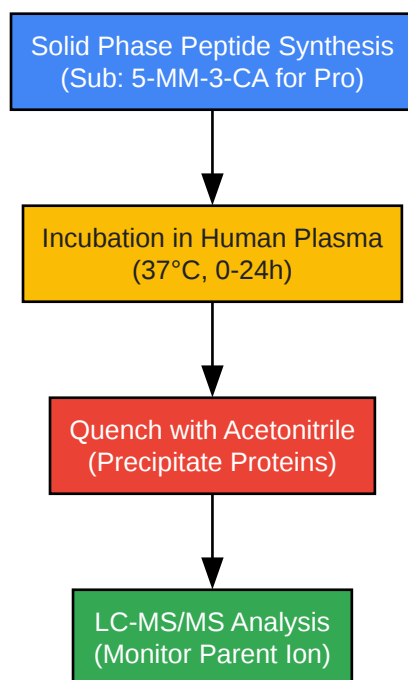
- If the Interferent curve is parallel to the Analyte curve: The interference is competitive (binding the same pocket).
- If the Interferent curve is non-parallel: The interference is non-specific (matrix effect or allosteric), suggesting the assay buffer needs optimization (e.g., ionic strength adjustment).

Synthesis & Application Insights

For researchers using 5-MM-3-CA in peptide synthesis (as a Proline alternative):

- Conformational Lock: Unlike Proline, which exists in a cis/trans equilibrium (~30% cis), 5-MM-3-CA strongly favors specific conformers depending on the stereochemistry at C5. This reduces the entropic penalty of receptor binding.
- Metabolic Stability: The ether oxygen reduces susceptibility to prolyl oligopeptidases, extending the half-life of peptides containing this residue.

Workflow: Peptide Stability Testing



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Figure 2: Workflow for assessing metabolic stability of 5-MM-3-CA containing peptides.

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